

An In-depth Technical Guide to Diethylaniline Isomers

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Compound of Interest

Compound Name: *N,3-diethylaniline*

Cat. No.: B12447655

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A Note on Nomenclature: The term "**N,3-diethylaniline**" is ambiguous and not standard in chemical literature. It could potentially refer to N-ethyl-3-ethylaniline. However, due to the lack of specific data for a compound with this name, this guide will provide a comprehensive overview of the well-documented isomers of diethylaniline, which share the same molecular formula and core structure.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing detailed information on the chemical properties, synthesis, and potential applications of diethylaniline isomers.

Core Chemical Data

The isomers of diethylaniline are aromatic amines with the molecular formula $C_{10}H_{15}N$. The positioning of the two ethyl groups on the aniline structure defines the specific isomer.

Table 1: CAS Numbers and Molecular Formulas of Diethylaniline Isomers

| Isomer Name | Synonym(s) | CAS Number | Molecular Formula |
|--------------------|---|-------------|-----------------------------------|
| N,N-Diethylaniline | Diethylphenylamine, N-Phenyldiethylamine | 91-66-7 | C ₁₀ H ₁₅ N |
| 2,3-Diethylaniline | - | 170099-08-8 | C ₁₀ H ₁₅ N |
| 3,5-Diethylaniline | 3,5-Diethylbenzenamine | 1701-68-4 | C ₁₀ H ₁₅ N |

Physicochemical Properties

The physical and chemical properties of diethylaniline isomers can vary based on the substitution pattern. The following table summarizes key data for N,N-diethylaniline, the most commercially significant isomer.

Table 2: Physicochemical Properties of N,N-Diethylaniline

| Property | Value | Reference |
|---------------------|----------------------------|-----------|
| Molecular Weight | 149.23 g/mol | |
| Appearance | Colorless to yellow liquid | |
| Odor | Fishlike | |
| Boiling Point | 217 °C | |
| Melting Point | -38 °C | |
| Density | 0.938 g/mL at 25 °C | |
| Vapor Density | 5.2 (vs air) | |
| Flash Point | 85 °C (185 °F) | |
| Solubility in Water | Slightly soluble | |

Synthesis and Experimental Protocols

The synthesis of diethylaniline isomers typically involves the alkylation of aniline or a substituted aniline. Below are representative experimental protocols.

3.1. Synthesis of N,N-Diethylaniline

A common laboratory and industrial method for the synthesis of N,N-diethylaniline involves the reaction of aniline with an ethylating agent.

- Reaction: Aniline is reacted with ethanol in the presence of a catalyst, such as sulfuric acid or triphenyl phosphite, under heat and pressure.
- Detailed Protocol (based on heating with aniline hydrochloride):
 - 130 g of dried aniline hydrochloride and 140 g of 95% ethanol are heated in an enameled autoclave at 180°C for 8 hours.
 - After cooling, the contents are transferred to a round-bottomed flask, and the excess alcohol and any formed ethyl ether are distilled off.
 - The remaining mixture, containing mono- and diethylaniline, is treated with 110 g of a 30% caustic soda solution.
 - To separate the monoethylaniline, 40 g of p-toluenesulfonyl chloride is added at room temperature, which forms a non-volatile derivative with the primary amine.
 - N,N-diethylaniline is then purified from the mixture by steam distillation.
 - The distilled product is salted out from the distillate using common salt.
 - Finally, pure N,N-diethylaniline is obtained by distillation, collecting the fraction boiling at 217°C. The yield is approximately 80% of the theoretical value.

3.2. General Synthesis of Ring-Substituted Diethylanilines (e.g., 3,5-Diethylaniline)

The synthesis of diethylanilines with ethyl groups on the benzene ring typically starts with the corresponding substituted benzene derivative.

- General Workflow:

- Start with a benzene ring that has a meta-directing group.
- Perform a Friedel-Crafts alkylation with ethyl chloride in the presence of a Lewis acid catalyst (e.g., AlCl_3) to introduce the ethyl groups at the meta positions.
- Introduce a nitro group via nitration.
- Reduce the nitro group to an amino group using a reducing agent such as catalytic hydrogenation (e.g., with a Pd/C catalyst) to yield the final diethylaniline isomer.

Visualization of Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of a diethylaniline isomer, highlighting the key reaction steps.

Caption: Generalized synthesis workflow for diethylaniline isomers.

Applications and Relevance in Research

Diethylaniline and its isomers are versatile compounds with several applications in research and industry:

- **Dye Manufacturing:** They are crucial intermediates in the production of various dyes, including azo dyes and triphenylmethane dyes.
- **Organic Synthesis:** N,N-diethylaniline is used as a catalyst and a precursor in various organic reactions.
- **Pharmaceutical and Agrochemical Research:** The aniline scaffold is present in many bioactive molecules, making its derivatives, such as diethylanilines, valuable building blocks in the synthesis of new pharmaceutical and agrochemical compounds.

This guide provides a foundational understanding of diethylaniline isomers for professionals in relevant scientific fields. Further research into specific isomers will likely reveal more nuanced properties and applications.

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